

# In-depth Technical Guide: Antibacterial Agent 83 (Compound 17h)

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## Compound of Interest

Compound Name: Antibacterial agent 83

Cat. No.: B15140008

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## Introduction

**Antibacterial agent 83**, also identified as compound 17h, is a synthetic dihydrotriazine derivative that has demonstrated significant promise as a potent antibacterial agent. This technical guide provides a comprehensive overview of its chemical properties, synthesis, antibacterial activity, and putative mechanism of action, presenting key data in a structured format for researchers and professionals in the field of drug development.

## Chemical Properties

A thorough analysis of available data has identified the key molecular identifiers for **Antibacterial agent 83**.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>5</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	282.08
CAS Number	2413865-92-4
Synonym	Compound 17h

## Synthesis

While a detailed, step-by-step experimental protocol for the synthesis of **Antibacterial agent 83** (compound 17h) is not publicly available in the referenced literature, it is described as a member of a series of aryl-substituted dihydrotriazine derivatives. The general synthetic pathway for this class of compounds involves the reaction of a substituted aromatic precursor with a dihydrotriazine core. For the specific synthesis of compound 17h, a benzyl naphthalene moiety is incorporated.

## Antibacterial Activity

**Antibacterial agent 83** has shown potent activity against a range of clinically relevant bacteria, including drug-resistant strains.

## Minimum Inhibitory Concentration (MIC)

The following table summarizes the reported Minimum Inhibitory Concentration (MIC) values for **Antibacterial agent 83** against various bacterial strains.<sup>[1]</sup>

Bacterial Strain	Type	MIC (µg/mL)
Staphylococcus aureus 4220	Gram-positive	0.5
Quinolone-Resistant Staphylococcus aureus (QRSA) CCARM 3505	Gram-positive	0.5
Escherichia coli 1924	Gram-negative	0.5
Pseudomonas aeruginosa 2742	Gram-negative	Inactive
Salmonella typhimurium 2421	Gram-negative	Inactive

The data indicates that **Antibacterial agent 83** exhibits a spectrum of activity comparable to broad-spectrum antibiotics such as gatifloxacin and moxifloxacin, with notable efficacy against both Gram-positive and some Gram-negative bacteria.<sup>[1]</sup> However, it is inactive against *Pseudomonas aeruginosa* and *Salmonella typhimurium*.<sup>[1]</sup>

## Mechanism of Action

The precise mechanism of action for **Antibacterial agent 83** has not been definitively elucidated in the available literature. However, studies on structurally related dihydrotriazine derivatives suggest a likely mode of action.

## Putative Inhibition of Dihydrofolate Reductase (DHFR)

Several studies on similar dihydrotriazine compounds indicate that their antibacterial effects are mediated through the inhibition of dihydrofolate reductase (DHFR).<sup>[2][3]</sup> DHFR is a crucial enzyme in the folic acid synthesis pathway, which is essential for the production of nucleotides and certain amino acids necessary for bacterial DNA synthesis and replication. Inhibition of this pathway leads to bacterial cell death.

The proposed mechanism involves the binding of the dihydrotriazine scaffold to the active site of the bacterial DHFR enzyme, preventing the binding of its natural substrate, dihydrofolate. This disruption of the folate pathway is a well-established target for antibacterial drugs, such as trimethoprim.

## Experimental Protocols

Detailed experimental protocols for the synthesis and evaluation of **Antibacterial agent 83** are outlined in the primary research literature.

## Determination of Minimum Inhibitory Concentration (MIC)

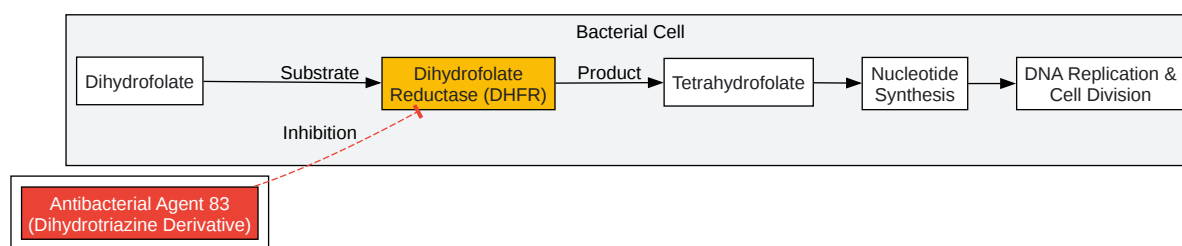
The antibacterial activity of compound 17h was assessed by determining its Minimum Inhibitory Concentration (MIC) using a serial dilution method in a 96-well microtiter plate.<sup>[4]</sup>

- **Bacterial Culture:** The test bacteria were cultured in an appropriate broth medium to reach the logarithmic growth phase.
- **Compound Dilution:** A stock solution of **Antibacterial agent 83** was prepared and serially diluted in the growth medium within the wells of the microtiter plate.
- **Inoculation:** Each well was inoculated with a standardized suspension of the test bacteria.

- Incubation: The plates were incubated under conditions suitable for the growth of the specific bacterial strain.
- MIC Determination: The MIC was determined as the lowest concentration of the compound that completely inhibited visible bacterial growth.

## Signaling Pathway and Logical Relationships

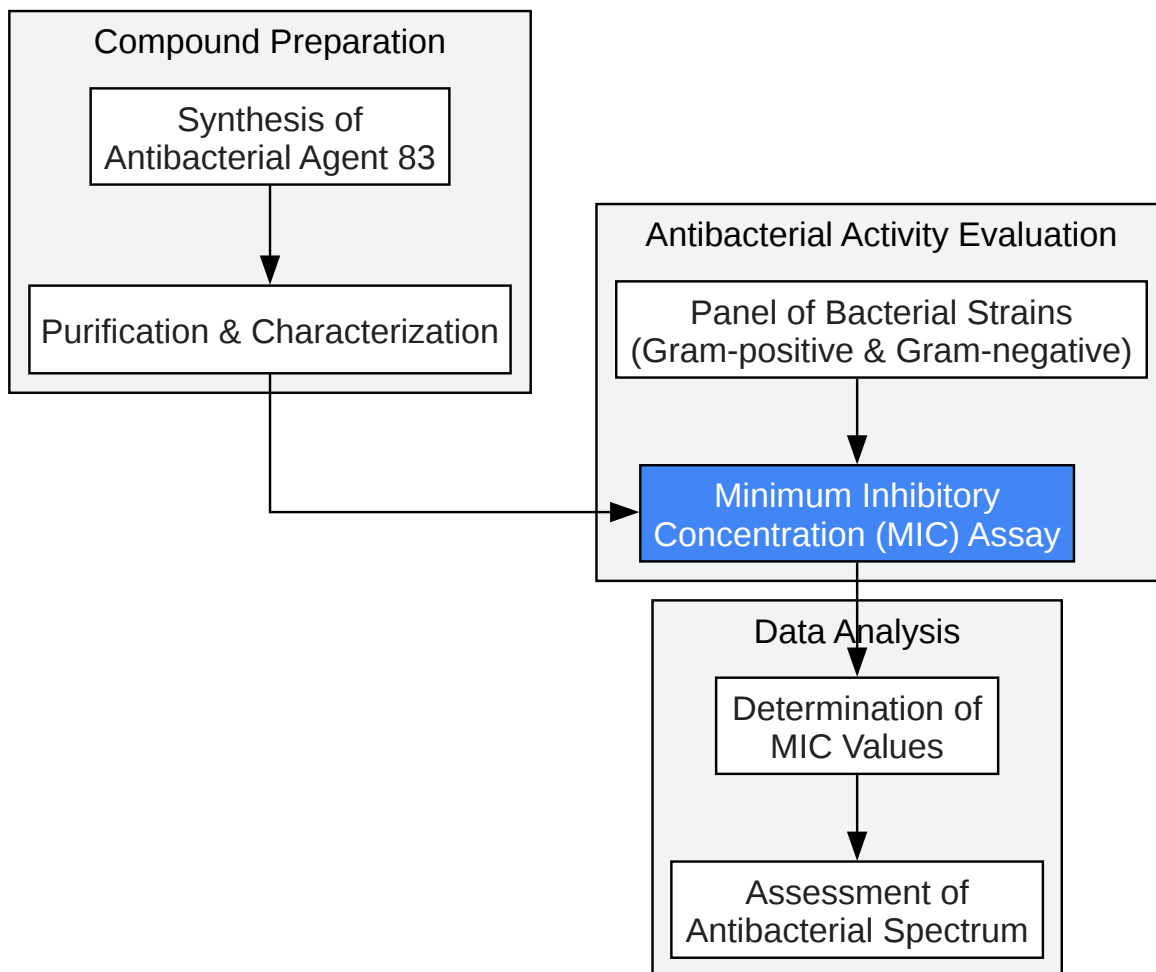
The following diagram illustrates the proposed mechanism of action for dihydrotriazine derivatives, including **Antibacterial agent 83**.



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Caption: Proposed mechanism of action of **Antibacterial Agent 83** via inhibition of Dihydrofolate Reductase (DHFR).

The following diagram illustrates the general experimental workflow for evaluating the antibacterial activity of a compound like **Antibacterial Agent 83**.



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Caption: Experimental workflow for the synthesis and antibacterial evaluation of **Antibacterial Agent 83**.

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## References

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